

Physiological Concentration of 8(S)-HETE: An In-depth Technical Guide

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Compound of Interest

Compound Name: 8(S)-Hete

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This technical guide provides a comprehensive overview of the physiological concentrations of 8(S)-hydroxyeicosatetraenoic acid [**8(S)-HETE**] in human tissues and fluids. It is intended for researchers, scientists, and drug development professionals working on eicosanoid signaling and related therapeutic areas. This document summarizes available quantitative data, details common experimental protocols for **8(S)-HETE** quantification, and visualizes key signaling pathways and experimental workflows.

Introduction

8(S)-HETE is a bioactive lipid mediator derived from the metabolism of arachidonic acid by lipoxygenase enzymes. It is implicated in a variety of physiological and pathological processes, including inflammation, cell migration, and proliferation. Understanding the baseline physiological concentrations of **8(S)-HETE** in various tissues is crucial for elucidating its biological roles and for the development of novel therapeutics targeting its pathways.

Data Presentation: Physiological Concentrations of 8(S)-HETE

Quantitative data on the physiological concentrations of **8(S)-HETE** in healthy human tissues is limited in the scientific literature. Much of the existing research focuses on its elevated levels in disease states or in response to stimuli. However, some data is available for human blood products. The following table summarizes the reported concentrations of **8(S)-HETE** in human

plasma and serum. It is important to note the specific conditions under which these measurements were made, as the levels can change rapidly upon stimulation or coagulation.

Biological Matrix	Species	Condition	Concentration (ng/mL)	Analytical Method	Citation
Human Plasma	Human	Zymosan-stimulated whole blood	1.18 ± 0.2	UHPLC-ECAPCI/HR MS	[1]
Human Serum	Human	During intrinsic pathway of coagulation	7.26 ± 0.6	UHPLC-ECAPCI/HR MS	[1]

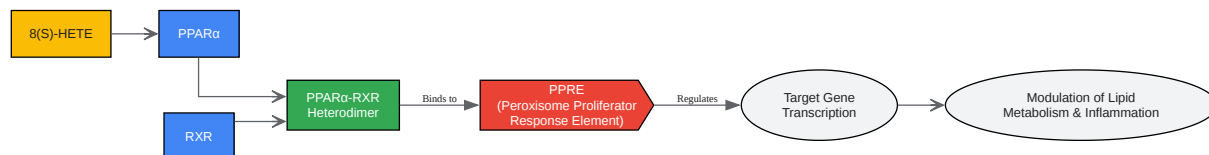
Note: Data for other healthy human tissues such as the brain, liver, kidney, lung, and heart are not well-established in the current literature. The provided values for blood products reflect concentrations under specific ex vivo conditions and may not represent the circulating baseline levels in vivo.

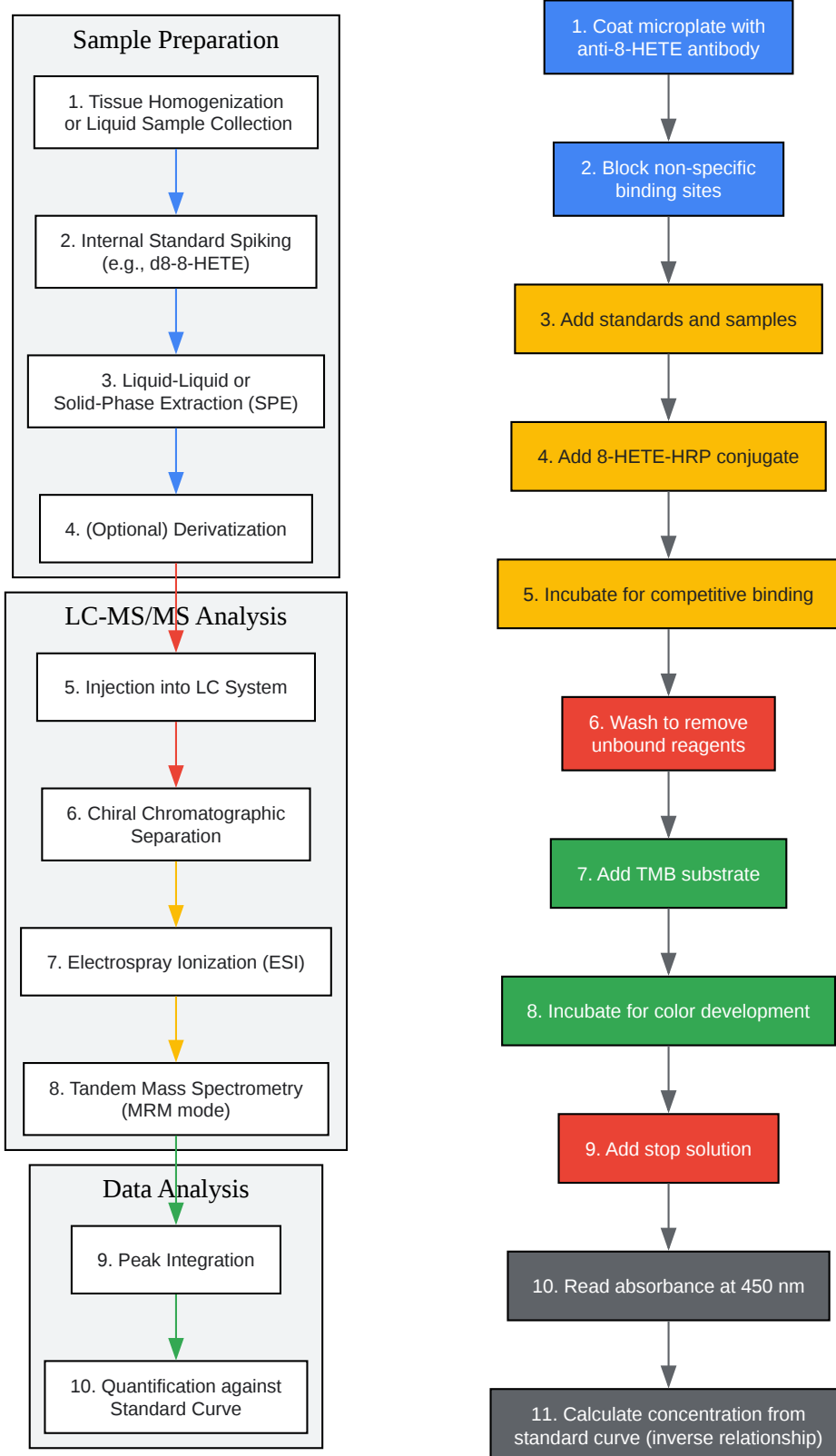
Signaling Pathways of 8(S)-HETE

8(S)-HETE exerts its biological effects through various signaling pathways, primarily involving the activation of peroxisome proliferator-activated receptors (PPARs) and influencing inflammatory cascades.

8(S)-HETE Signaling via PPAR α

8(S)-HETE is a potent activator of PPAR α , a nuclear receptor that plays a key role in the regulation of lipid metabolism and inflammation.





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References

- 1. researchgate.net [researchgate.net]
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